

penicillide natural product discovery from endophytic fungi

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Compound of Interest

Compound Name: *Penicillide*

Cat. No.: *B1663092*

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An in-depth technical guide on the discovery of **penicillide** natural products from endophytic fungi for researchers, scientists, and drug development professionals.

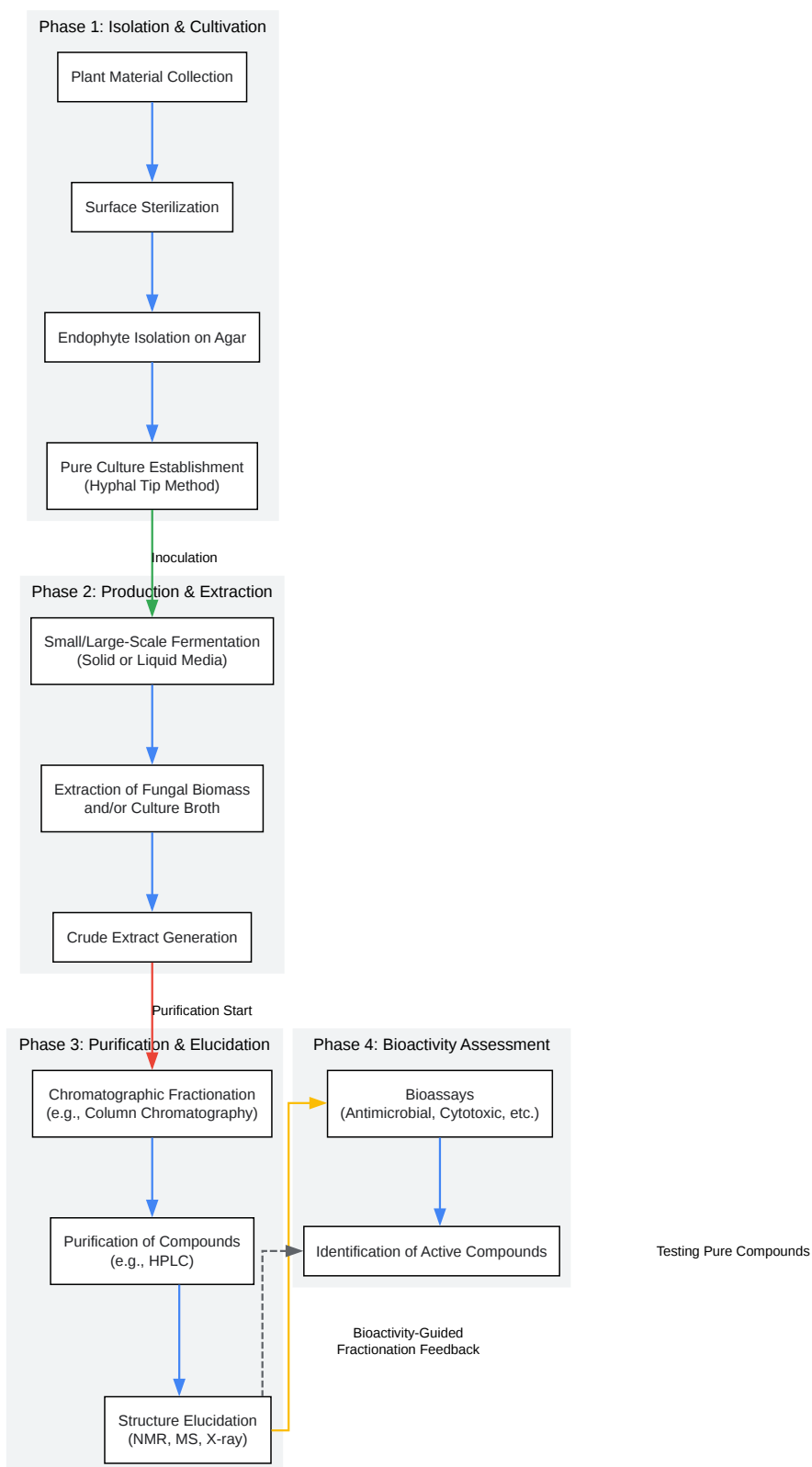
Introduction

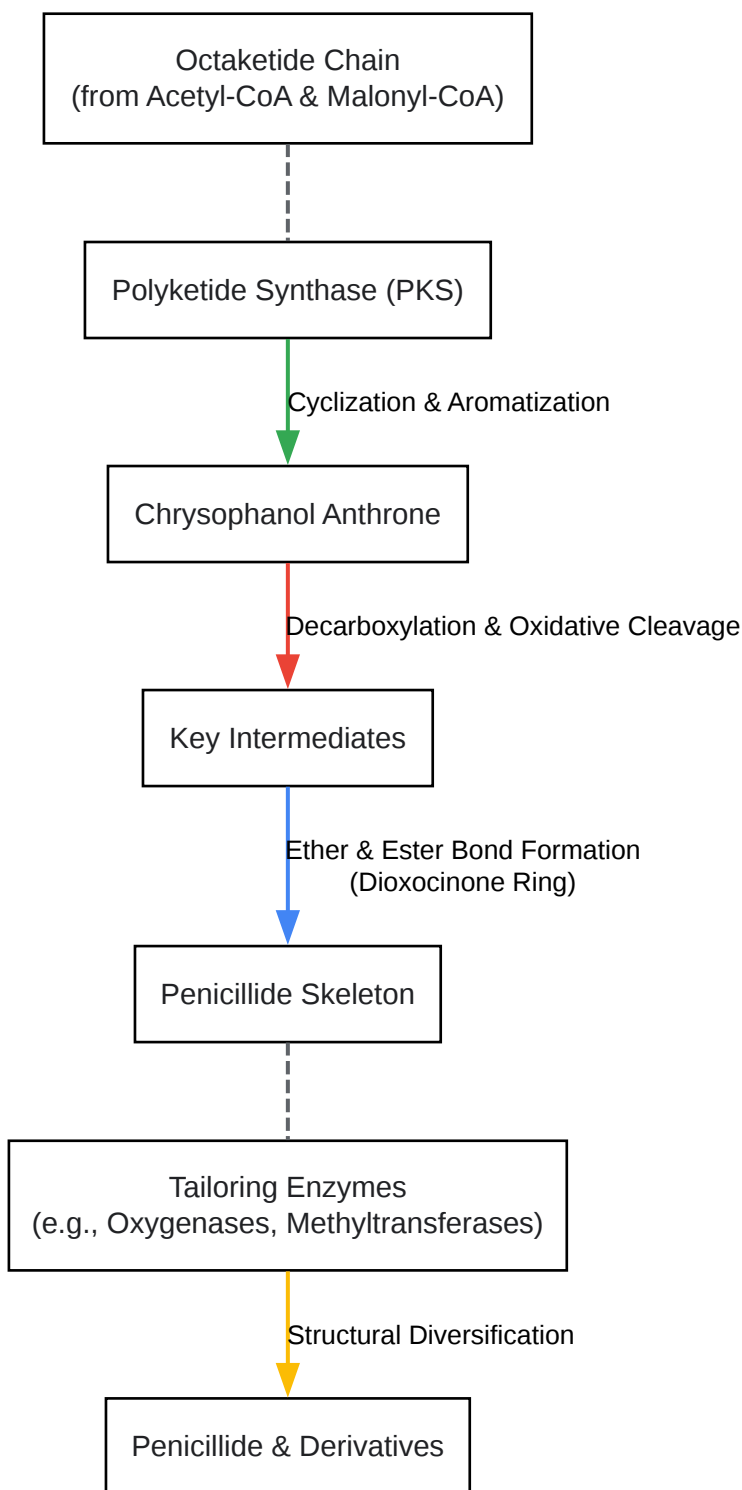
Endophytic fungi, microorganisms that reside within the tissues of living plants without causing any apparent disease, are a prolific source of structurally diverse and biologically active secondary metabolites.[1][2] Among the vast chemical diversity they produce, **penicillides** represent a significant class of polyketide-derived natural products.[3][4] **Penicillide**, the founding member of this class, is characterized by a unique eight-membered dioxocinone ring system formed from 2,4-dihydroxybenzoic acid and 2,4-dihydroxybenzyl alcohol moieties.[3]

Initially discovered from *Penicillium* species, **penicillides** and their analogues are frequently isolated from fungi belonging to the genera *Talaromyces* and *Penicillium*, a notable proportion of which are endophytes.[3][4][5] The endophytic lifestyle of these fungi suggests a potential role for **penicillides** in defensive mutualism with their host plants.[3][6] These compounds have garnered significant interest from the scientific community due to their multifaceted bioactivities, including antibacterial, antifungal, and cytotoxic properties.[4][7][8] This guide provides a comprehensive overview of the discovery process for **penicillide** natural products from endophytic fungi, detailing the experimental protocols, summarizing key quantitative data, and visualizing the critical workflows and pathways involved.

The Penicillide Discovery Workflow

The process of discovering novel **penicillides** from endophytic fungi is a multi-step endeavor that begins with the collection of plant material and culminates in the identification and bio-characterization of pure compounds. This systematic approach is crucial for efficiently navigating the complexities of natural product discovery.





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